

Compound of Interest

Compound Name: *Littorine*
Cat. No.: *B1674899*

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the pivotal role of **littorine** as a precursor in the biosynthesis of the tropane alkaloid, hyoscyamine. Hyoscyamine overview of the enzymatic conversion of **littorine** to hyoscyamine, including quantitative data, detailed experimental protocols, and visualizations of the

The Biosynthetic Pathway: From Littorine to Hyoscyamine

The biosynthesis of hyoscyamine from **littorine** is a two-step enzymatic process that occurs in the roots of several solanaceous plants, such as Hyoscyamus aureus.

The process begins with the intramolecular rearrangement of (R)-**littorine** to (S)-hyoscyamine aldehyde. This reaction is catalyzed by the cytochrome P80F1 (Littorine Mutase).

In the second step, hyoscyamine aldehyde is reduced to hyoscyamine. This reduction is catalyzed by a recently identified enzyme, hyoscyamine dehydrogenase (HDH).

```
graph TD
    subgraph "Hyoscyamine Biosynthesis from Littorine"
        direction LR
        Littorine[Littorine] -- "CYP80F1 (Littorine Mutase)" --> Aldehyde[Hyoscyamine Aldehyde]
        Aldehyde -- "Hyoscyamine Dehydrogenase (HDH)" --> Hyoscyamine[Hyoscyamine]
        Hyoscyamine -- "Hyoscyamine 6β-hydroxylase (H6H)" --> Scopolamine[Scopolamine]
    end
```

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Scopolamine [label="Scopolamine", fillcolor="#F1F3F4", fontcolor="#202124"];

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Hyoscyamine -> Scopolamine [label="Hyoscyamine\n6β-hydroxylase (H6H)", color="#EA4335"];

This technical guide provides a foundational understanding of the conversion of **littorine** to hyoscyamine. The

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References

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